

A Comparative Guide to the Piezoelectric Properties of Rochelle Salt and KDP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rochelle salt

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This guide provides a detailed comparison of the piezoelectric properties of **Rochelle salt** (Sodium Potassium Tartrate Tetrahydrate, $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$) and Potassium Dihydrogen Phosphate (KDP, KH_2PO_4). The information presented is intended to assist researchers in selecting the appropriate material for their specific applications, ranging from sensitive detectors to high-frequency transducers.

Quantitative Comparison of Piezoelectric Properties

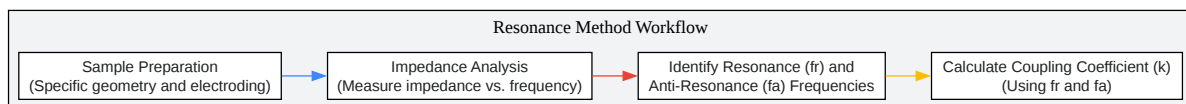
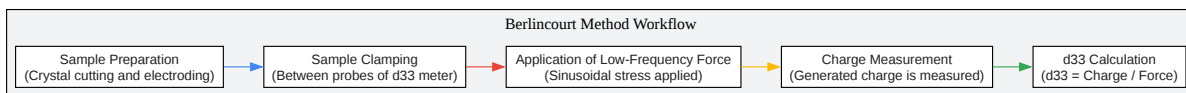
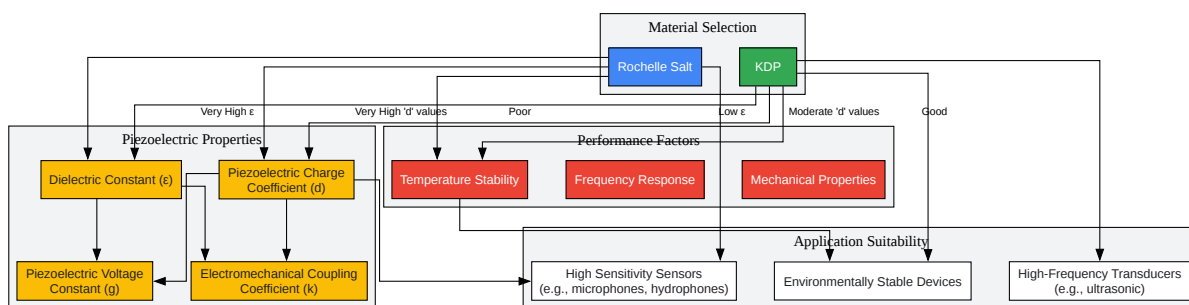
The following table summarizes the key piezoelectric and dielectric properties of **Rochelle salt** and KDP. It is important to note that the properties of **Rochelle salt** are highly dependent on temperature and the specific crystal cut.

Property	Symbol	Rochelle Salt	KDP (Potassium Dihydrogen Phosphate)	Units
Piezoelectric Charge Coefficient				
d ₁₄	>100[1]	-	pC/N	
d ₂₅	3.7(8) x 10 ⁻¹¹ C/N (37 pC/N)[2]	1.7(2)[3]	pC/N	
d ₃₆	-	21(2)[3]	pC/N	
d ₂₁	7.0(6) x 10 ⁻¹⁰ C/N (700 pC/N) [2]	-	pC/N	
d ₂₂	2.2(9) x 10 ⁻⁹ C/N (2200 pC/N)[2]	-	pC/N	
d ₂₃	2.1(9) x 10 ⁻⁹ C/N (2100 pC/N)[2]	-	pC/N	
d ₃₃ (effective, in composite)	30 - 120[1][4]	4.54[5]	pC/N	
Piezoelectric Voltage Constant				
g ₃₃	Calculated value varies significantly with temperature	No direct experimental value found	V·m/N	
Electromechanical Coupling Coefficient				
k _p (planar, in composite)	0.15 - 0.25[4]	-	-	

k_{33}	-	0.04[5]	-	
Relative Dielectric Constant	$\epsilon_r (\epsilon/\epsilon_0)$	$\sim 10^3$ (at Curie points), highly temperature-dependent[6]	~ 21 (a-axis), ~ 43 (c-axis) at room temperature[2]	-
Curie Temperature	T_c	-18°C and $+24^\circ\text{C}$ [1]	-150°C [2]	$^\circ\text{C}$
Decomposition Temperature	55[7]	~ 210 (normal atmosphere)[8]	$^\circ\text{C}$	

Note: The piezoelectric properties of single-crystal **Rochelle salt** can be significantly higher than those reported for composites.

Logical Flow of Comparison



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